

# Personal protective equipment for handling Tris(pentafluorophenyl)borate

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## Compound of Interest

Compound Name: *Tris(pentafluorophenyl)borate*

Cat. No.: *B12749223*

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## Essential Safety and Handling Guide for Tris(pentafluorophenyl)borane

This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling Tris(pentafluorophenyl)borane, often abbreviated as  $B(C_6F_5)_3$ . Due to its hazardous nature, strict adherence to these procedures is mandatory to ensure personal and laboratory safety. Tris(pentafluorophenyl)borane is a highly effective Lewis acid used in a variety of chemical syntheses, but its reactivity necessitates careful management.<sup>[1][2]</sup>

## Hazard Identification and Classification

Tris(pentafluorophenyl)borane is classified as a hazardous substance with multiple routes of potential exposure.<sup>[3]</sup> It is toxic if swallowed, causes severe skin and eye irritation, and may lead to respiratory irritation.<sup>[3][4][5][6][7]</sup> Furthermore, the compound is hygroscopic and reacts with moisture, requiring it to be handled under a dry, inert atmosphere.<sup>[1][6][7][8]</sup>

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[ <a href="#">3</a> ][ <a href="#">7</a> ] [ <a href="#">9</a> ][ <a href="#">10</a> ]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[ <a href="#">3</a> ] [ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">6</a> ][ <a href="#">7</a> ]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation[ <a href="#">3</a> ][ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">6</a> ][ <a href="#">7</a> ][ <a href="#">9</a> ][ <a href="#">10</a> ]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[ <a href="#">3</a> ][ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">6</a> ][ <a href="#">7</a> ]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure through inhalation, ingestion, or skin and eye contact. The following equipment is mandatory when handling Tris(pentafluorophenyl)borane.[\[1\]](#)

PPE Category	Specification	Rationale
Hand Protection	Neoprene or nitrile rubber gloves.[1][9]	Prevents skin contact and irritation.[4][5][7]
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A full-face shield is recommended for larger quantities.[1]	Protects against dust and splashes, preventing serious eye irritation.[4][5][6][9] Contact lenses should not be worn.[1][9]
Body Protection	A chemical-resistant lab coat. For significant spill risk or handling larger quantities, fire/flame resistant and impervious clothing is required. [1][4]	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	A NIOSH-approved respirator is necessary if dust formation is possible or if engineering controls are insufficient.[5][11] A full-face respirator should be used for major spills or when exposure limits may be exceeded.[4]	Prevents inhalation of dust, which can cause respiratory tract irritation.[3][4][7]

## Operational Plan: Step-by-Step Procedures

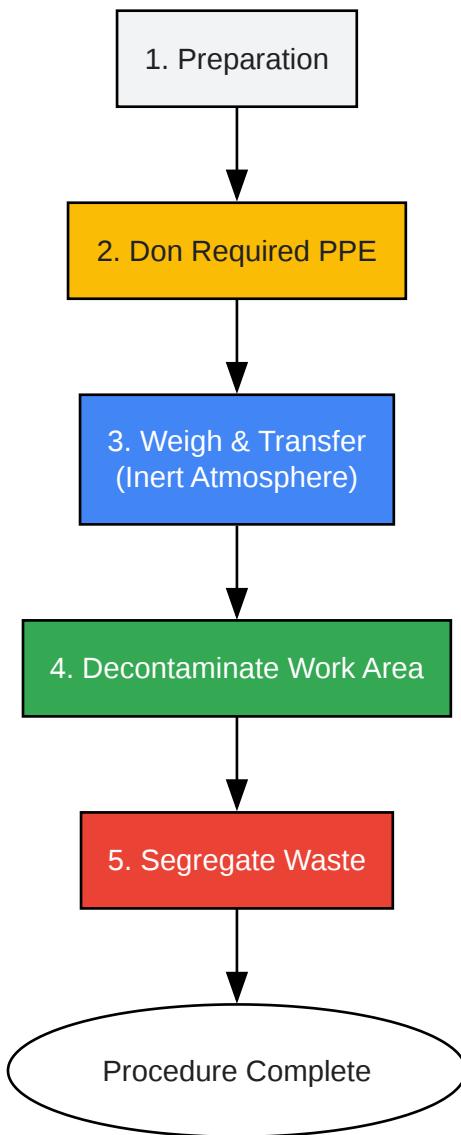
### Preparation and Engineering Controls

- Work Area: All manipulations of solid Tris(pentafluorophenyl)borane must be performed inside a certified chemical fume hood or a glovebox.[1][9][10]
- Inert Atmosphere: Due to its hygroscopic nature, the compound must be handled and stored under a dry, inert atmosphere, such as nitrogen or argon.[1][6]

- Material Compatibility: Ensure the work area is free from incompatible materials, particularly strong oxidizing agents, strong acids, and water/moisture.[6][9][10]
- Safety Equipment: Confirm that an emergency eye wash station and safety shower are immediately accessible.[9][10]

## Handling and Transfer Protocol

- Don all required PPE as specified in the table above.
- To minimize dust, handle the solid gently.[1][4][5][10] Avoid scooping or pouring methods that could aerosolize the powder.
- When weighing, perform the task within the fume hood or glovebox on a tared weigh boat or in a sealed container.
- Use non-sparking tools for all transfers.[4]
- Keep the primary container tightly sealed when not in use.[4][5][6]
- Upon completion, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water after handling.[5]



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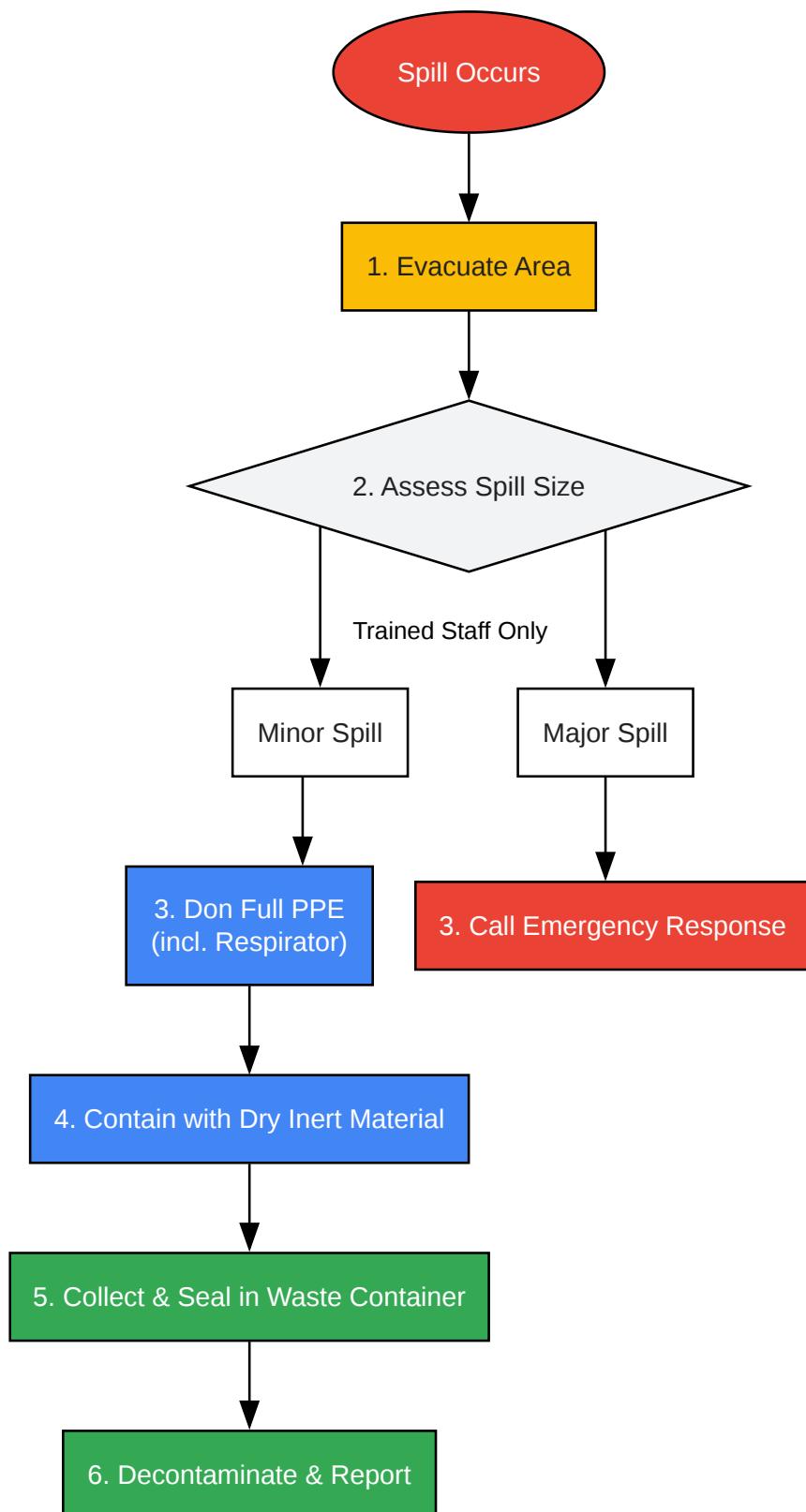
Caption: Standard workflow for handling Tris(pentafluorophenyl)borane.

## Emergency Protocol: Spill Response

In the event of a spill, immediate and decisive action is required to mitigate exposure and contamination.

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the area.  
[\[1\]](#)[\[9\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse the dust.

- **Assess and Equip:** If the spill is minor and you are trained to handle it, don the full required PPE, including respiratory protection. For major spills, contact your institution's emergency response team.[\[5\]](#)
- **Containment:** Gently cover the spill with a dry, inert absorbent material such as sand, vermiculite, or dry earth.[\[1\]](#) DO NOT USE WATER or combustible materials.[\[1\]](#)
- **Collection:** Using non-sparking tools, carefully sweep or scoop the contained material into a clearly labeled, sealable container for hazardous waste.[\[5\]](#)[\[9\]](#)[\[10\]](#) Avoid generating dust during this process.[\[5\]](#)
- **Decontamination:** Clean the spill area thoroughly. All materials used for cleanup must be disposed of as hazardous waste.
- **Reporting:** Report the incident to your supervisor and your institution's environmental health and safety department.



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